

Allyl Chlorodifluoroacetate: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: *Allyl chlorodifluoroacetate*

CAS No.: *118337-48-7*

Cat. No.: *B043969*

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Disclaimer: This document is intended as an in-depth technical guide for researchers, scientists, and drug development professionals. The information provided herein is compiled from available public sources. However, a comprehensive, officially verified Safety Data Sheet (SDS) for **Allyl Chlorodifluoroacetate** (CAS No. 118337-48-7) is not readily available in the public domain. Much of the toxicological and ecological data is inferred from structurally similar compounds, such as other allyl compounds and chlorodifluoroacetic acid, and should be interpreted with caution. Users are strongly advised to consult a certified safety professional and conduct a thorough risk assessment before handling this chemical.

Chemical Identification and Physical Properties

Allyl chlorodifluoroacetate is a halogenated ester with the molecular formula $C_5H_5ClF_2O_2$.^[1] It is characterized by the presence of an allyl group, which imparts reactivity, and a chlorodifluoroacetyl moiety. It is described as a colorless to pale yellow liquid with a distinct odor.^[1]

Table 1: Physical and Chemical Properties of **Allyl Chlorodifluoroacetate**

Property	Value	Source
CAS Number	118337-48-7	[1][2]
Molecular Formula	C ₅ H ₅ ClF ₂ O ₂	[1][2]
Molecular Weight	170.54 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	98 °C (Predicted)	
Density	1.292 ± 0.06 g/cm ³ (Predicted)	
Solubility	Soluble in organic solvents	[1]

Hazard Identification and Classification

While a complete GHS classification is not available, based on information from chemical suppliers, **Allyl chlorodifluoroacetate** is considered a hazardous substance. The primary hazards are associated with its flammability, irritant properties, and potential for harm if swallowed, inhaled, or in contact with skin.

Table 2: GHS Hazard Classification

Hazard Class	Hazard Statement
Flammable Liquids	H226: Flammable liquid and vapor
Acute Toxicity, Oral	H302: Harmful if swallowed
Acute Toxicity, Dermal	H312: Harmful in contact with skin
Skin Corrosion/Irritation	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	H332: Harmful if inhaled
Specific target organ toxicity — Single exposure	H335: May cause respiratory irritation

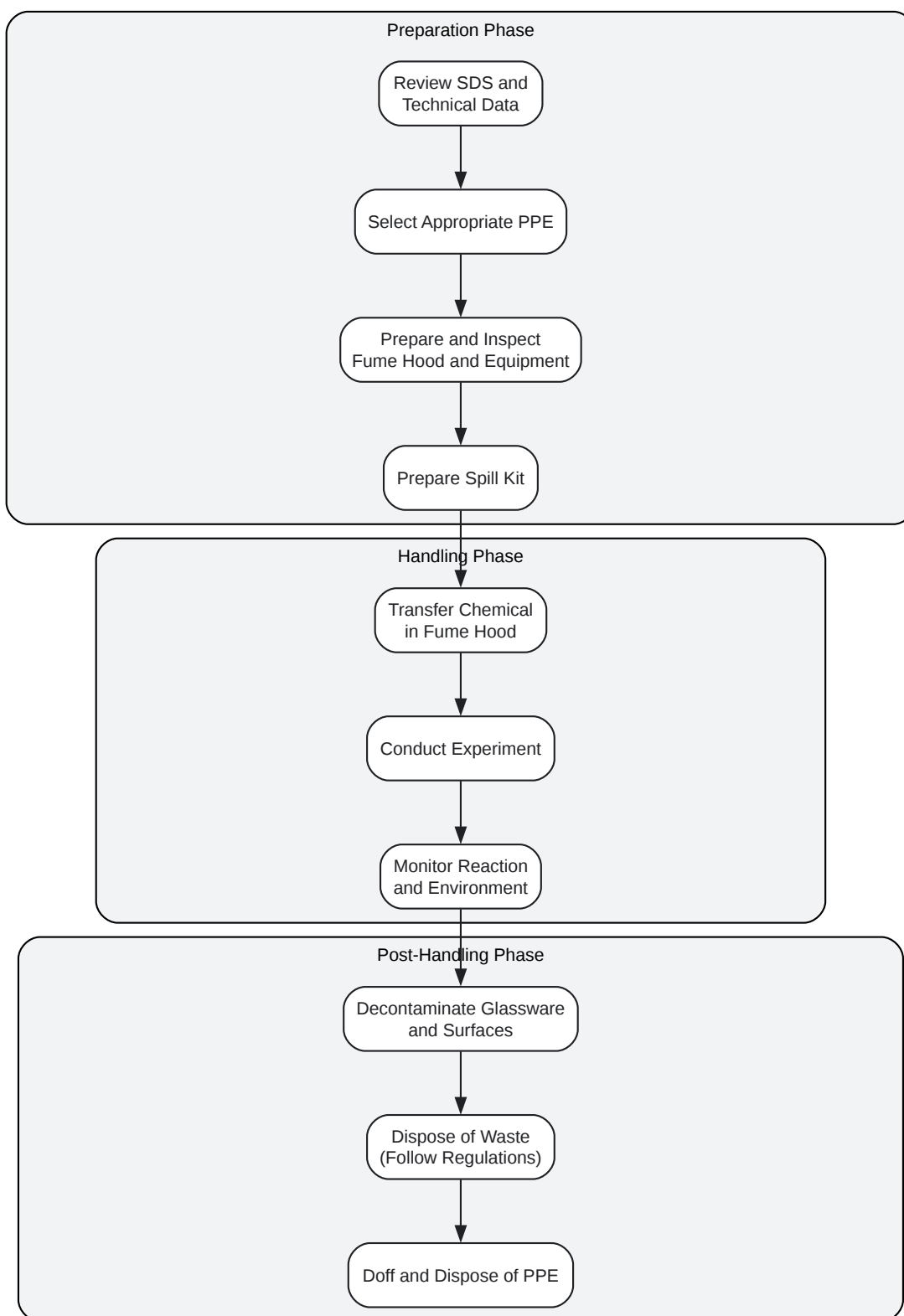
Source: The GHS classification is based on data available from chemical suppliers and may not be exhaustive.

Experimental Protocols

Detailed experimental protocols for the synthesis or toxicological evaluation of **Allyl chlorodifluoroacetate** are not readily available in published literature. However, general procedures for the synthesis of similar compounds involve the esterification of chlorodifluoroacetic acid with allyl alcohol.

Aryl difluoromethyl ethers can be synthesized using sodium chlorodifluoroacetate as a difluorocarbene precursor.^[3] This process involves the thermal decarboxylation of sodium chlorodifluoroacetate to generate difluorocarbene, which is then trapped by a nucleophile.^[3]

General Workflow for Handling Highly Reactive/Toxic Chemicals



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Caption: General workflow for handling hazardous chemicals.

Toxicology and Health Effects

There is a significant lack of specific toxicological data for **Allyl chlorodifluoroacetate**. The health effects described below are largely inferred from data on allyl chloride and chlorodifluoroacetic acid.

Acute Effects:

- Inhalation: May cause respiratory tract irritation.[4] High concentrations of similar allyl compounds can lead to pulmonary edema.[4]
- Skin Contact: Causes skin irritation.[5] Prolonged contact with related compounds may cause burns.
- Eye Contact: Causes serious eye irritation.
- Ingestion: Harmful if swallowed.

Chronic Effects:

- Chronic exposure to allyl chloride has been shown to cause liver and kidney damage in animal studies.[4][6]
- There is inadequate evidence for the carcinogenicity of allyl chloride in humans and experimental animals.[6]

Table 3: Occupational Exposure Limits for Structurally Related Compounds (Allyl Chloride)

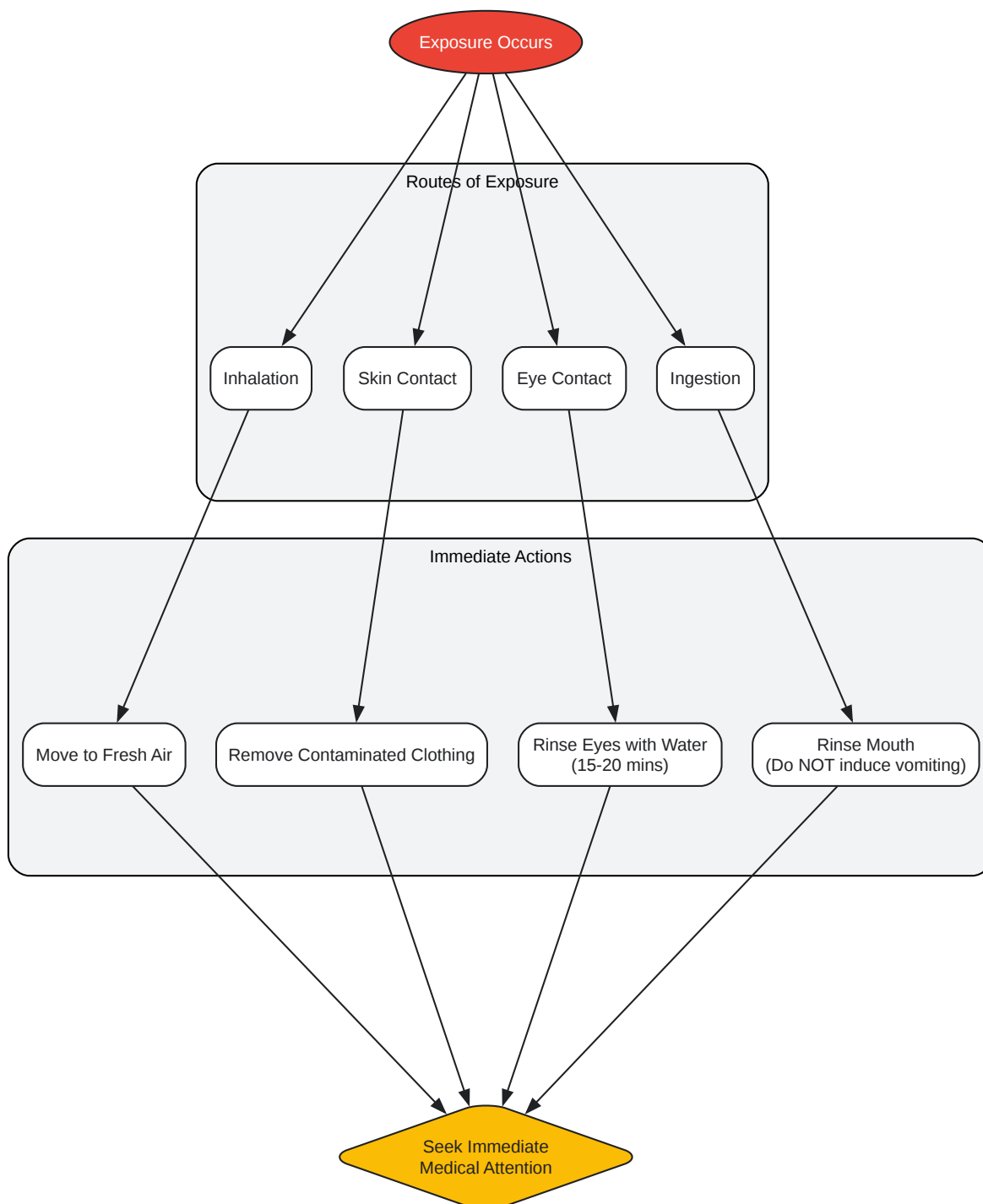
Organization	TWA	STEL
OSHA (PEL)	1 ppm (3 mg/m ³)	-
NIOSH (REL)	1 ppm (3 mg/m ³)	2 ppm (6 mg/m ³)
ACGIH (TLV)	1 ppm (3 mg/m ³)	2 ppm (6 mg/m ³)

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit. These values are for Allyl Chloride and should be used as a cautious reference only.

First Aid Measures

In the event of exposure to **Allyl chlorodifluoroacetate**, the following first aid measures are recommended based on general principles for handling hazardous chemicals.

First Aid Response Flowchart



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Caption: First aid measures following exposure.

Firefighting Measures

Allyl chlorodifluoroacetate is a flammable liquid and vapor.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.
- Specific Hazards: Vapors may form explosive mixtures with air. Thermal decomposition may produce toxic gases, including hydrogen chloride and hydrogen fluoride.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Handling and Storage

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood.^[5] Avoid contact with skin, eyes, and clothing. Keep away from heat, sparks, and open flames.^[5]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

Ecological Information

Specific ecotoxicity data for **Allyl chlorodifluoroacetate** is not available. However, based on its structure, it may be harmful to aquatic life. Chlorodifluoroacetic acid, a related compound, has been shown to be persistent in aquatic systems.^[7] It is crucial to prevent this chemical from entering the environment.

Disposal Considerations

Dispose of waste in accordance with local, state, and federal regulations. Do not dispose of down the drain. Contaminated packaging should be treated as hazardous waste.

This technical guide provides a summary of the available safety information for **Allyl chlorodifluoroacetate**. Due to significant data gaps, extreme caution should be exercised when handling this compound. Always prioritize engineering controls, personal protective equipment, and safe work practices.

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